

Ethyl 4-ethoxybenzoate chemical properties and structure

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Compound of Interest

Compound Name: Ethyl 4-ethoxybenzoate

Cat. No.: B1215943

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An In-depth Technical Guide on **Ethyl 4-ethoxybenzoate**: Chemical Properties and Structure

Ethyl 4-ethoxybenzoate is an organic compound classified as a benzoate ester.[1] It serves as a significant raw material and intermediate in the fields of organic synthesis, pharmaceuticals, agrochemicals, and dyestuffs.[2][3] This technical guide provides a comprehensive overview of its chemical properties, structure, and a detailed experimental protocol for its synthesis.

Chemical Properties

Ethyl 4-ethoxybenzoate is a colorless to light yellow, viscous liquid or oil at room temperature.[2] It is stable under normal conditions but is incompatible with strong oxidizing agents.[2][4] The compound is combustible and should be stored in a dry, well-ventilated place at room temperature.[2][5] It is soluble in organic solvents like chloroform and methanol but is not miscible or is difficult to mix with water.[2][4][6]

The key quantitative chemical and physical properties of **Ethyl 4-ethoxybenzoate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2][7]
Molecular Weight	194.23 g/mol	[2][7]
CAS Number	23676-09-7	[2][7]
Appearance	Colourless viscous liquid/oil	[2]
Melting Point	9 °C	[2][4][7]
Boiling Point	145-150 °C (at 13 mmHg)	[2][4]
Density	1.071 g/cm ³	[2][7]
Flash Point	137 °C	[2][7]
Refractive Index	1.517 - 1.519	[2][4]
Water Solubility	Not miscible or difficult to mix	[2][4]
LogP	3.600	[2]

Chemical Structure

Ethyl 4-ethoxybenzoate, also known as 4-Ethoxybenzoic acid ethyl ester, is an aromatic compound.[7][8] Its structure consists of a central benzene ring that is di-substituted at positions 1 and 4 (para). The two functional groups attached to the ring are an ethyl ester group (-COOCH₂CH₃) and an ethoxy group (-OCH₂CH₃).[1][6] This classifies the molecule as a benzoate ester and a phenol ether.[1]

The presence of these functional groups makes it a versatile intermediate for further chemical transformations. The ester group can undergo hydrolysis, transesterification, or reduction, while the aromatic ring can be subject to electrophilic substitution reactions.

Caption: Chemical structure of **Ethyl 4-ethoxybenzoate**.

Experimental Protocols

Synthesis of Ethyl 4-ethoxybenzoate

A common method for the synthesis of **Ethyl 4-ethoxybenzoate** involves the reaction of p-hydroxybenzoic acid with diethyl sulfate in the presence of a base.[\[2\]](#)[\[9\]](#)

Materials:

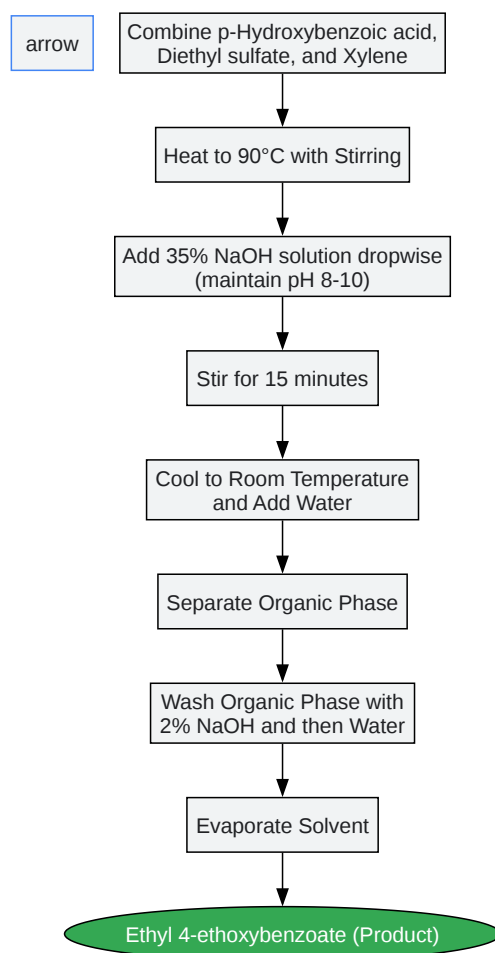
- p-Hydroxybenzoic acid
- Diethyl sulfate
- Xylene
- Sodium hydroxide (NaOH)
- Water

Procedure:

- **Reaction Setup:** In a glass flask, combine 15 g (0.108 mol) of p-hydroxybenzoic acid and 54.4 g (0.353 mol) of diethyl sulfate with 75 mL of xylene.[\[2\]](#)[\[9\]](#)
- **Heating:** Heat the reaction mixture to 90°C with stirring.[\[2\]](#)[\[9\]](#)
- **pH Adjustment:** Monitor the pH of the mixture using a calibrated pH electrode. Prepare a 35% aqueous NaOH solution by dissolving 13.6 g (0.326 mol) of NaOH flakes in 25 mL of water.[\[2\]](#)[\[9\]](#)
- **Base Addition:** Slowly add the 35% NaOH solution dropwise to the reaction mixture over 90 minutes, maintaining the pH in the range of 8-10.[\[2\]](#)[\[9\]](#)
- **Stirring:** After the complete addition of the NaOH solution, continue stirring the mixture for an additional 15 minutes.[\[2\]](#)[\[9\]](#)
- **Work-up:** Cool the reaction mixture to room temperature and add 75 mL of water.[\[2\]](#)[\[9\]](#)
- **Phase Separation:** Separate the upper organic phase, which contains the product, from the lower aqueous phase.[\[2\]](#)[\[9\]](#)

- Washing: Wash the organic phase sequentially with 75 mL of a 2% aqueous NaOH solution and then with 75 mL of water.[2][9]
- Solvent Removal: Remove the solvent (xylene) from the organic phase by evaporation to yield the final product, ethyl p-ethoxybenzoate.[2][9]

This protocol has been reported to produce a yield of 97.6% with a purity of 98.6% as determined by HPLC.[2][9]



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Caption: Workflow for the synthesis of **Ethyl 4-ethoxybenzoate**.

Safety and Handling

Ethyl 4-ethoxybenzoate is harmful if swallowed.[2][10] It is recommended to wash hands thoroughly after handling and to not eat, drink, or smoke when using this product.[10][11] In

case of ingestion, it is advised to rinse the mouth and seek medical attention.[5][10] Standard personal protective equipment, including gloves and eye protection, should be worn to avoid contact with skin and eyes.[4][12] For detailed safety information, refer to the product's Safety Data Sheet (SDS).[5][11][12]

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